

overcoming solubility issues with 2-(4-pyridinyl)-4-pyrimidinamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-pyridinyl)-4-pyrimidinamine

Cat. No.: B1586647

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Technical Support Center: 2-(4-pyridinyl)-4-pyrimidinamine

A Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the technical support guide for **2-(4-pyridinyl)-4-pyrimidinamine**. This document is designed to provide researchers and formulation scientists with a comprehensive understanding of the solubility challenges associated with this compound and to offer practical, step-by-step strategies for overcoming them. Our goal is to move beyond simple protocols and explain the underlying scientific principles, enabling you to make informed decisions during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is 2-(4-pyridinyl)-4-pyrimidinamine, and why is its solubility a concern?

2-(4-pyridinyl)-4-pyrimidinamine (CAS No: 61310-29-0) is a heterocyclic molecule containing both a pyridine and a pyrimidine ring system.^{[1][2]} Such structures are common in medicinal chemistry, often targeting kinases and other enzymes. The compound's flat, aromatic structure and crystalline nature contribute to low aqueous solubility, a significant hurdle in drug development.^[3] Poor solubility can lead to low and variable bioavailability, hindering the transition from promising in-vitro results to effective in-vivo studies.^{[3][4]}

Physicochemical Properties of 2-(4-pyridinyl)-4-pyrimidinamine	
Molecular Formula	C ₉ H ₈ N ₄ [1][2]
Molecular Weight	172.19 g/mol [1][2]
Predicted XLogP3-AA	0.4[2]
Hydrogen Bond Donors	1[2]
Hydrogen Bond Acceptors	4[2]
General Appearance	Crystalline powder/solid[5][6]
Aqueous Solubility	Predicted to be low; 4-Aminopyrimidine is slightly soluble in water.[5][7]

This table summarizes key properties influencing the compound's behavior in solution.

Q2: My compound won't dissolve in aqueous buffers. What is the fundamental reason for this?

The poor aqueous solubility of **2-(4-pyridinyl)-4-pyrimidinamine** stems from its molecular structure. The molecule possesses several nitrogen atoms within its aromatic rings, which are basic and can be protonated.

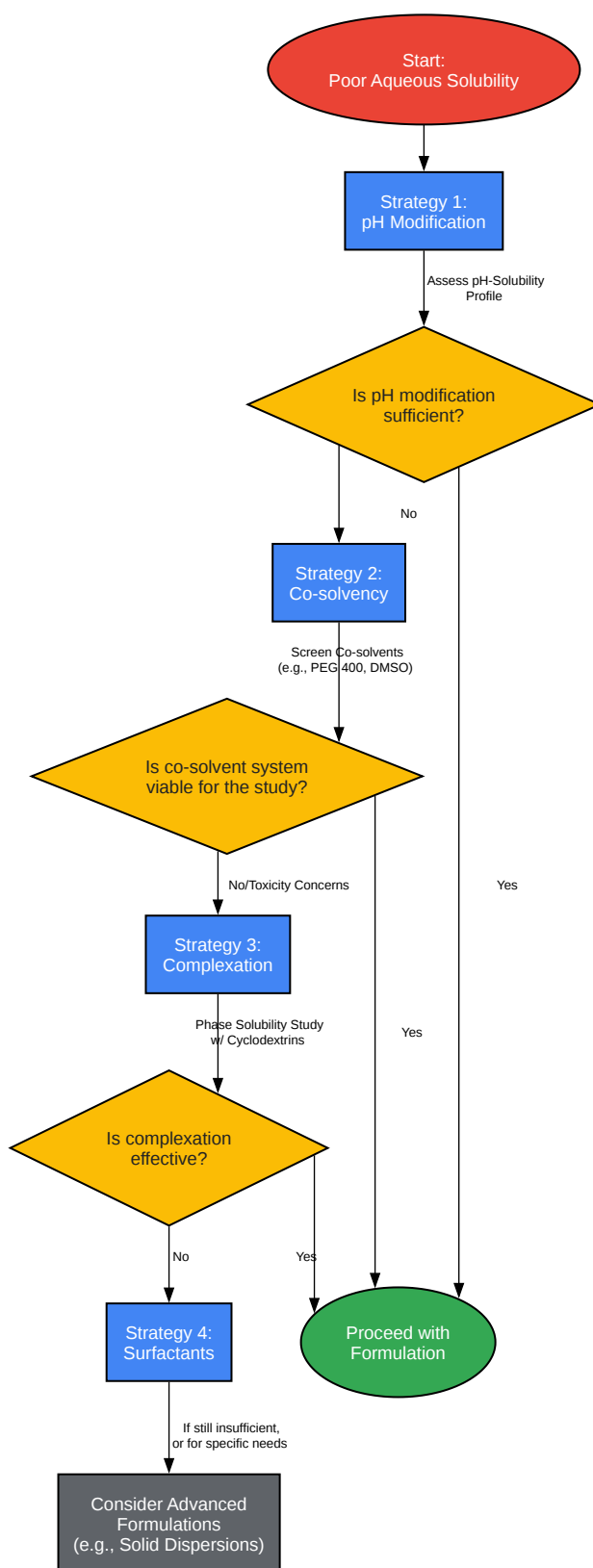
- The Pyrimidine Ring: The 4-aminopyrimidine moiety has a pKa of approximately 5.7.[5][6][8]
- The Pyridine Ring: The pKa of a simple pyridine is around 5.2, but this value is influenced by substituents.

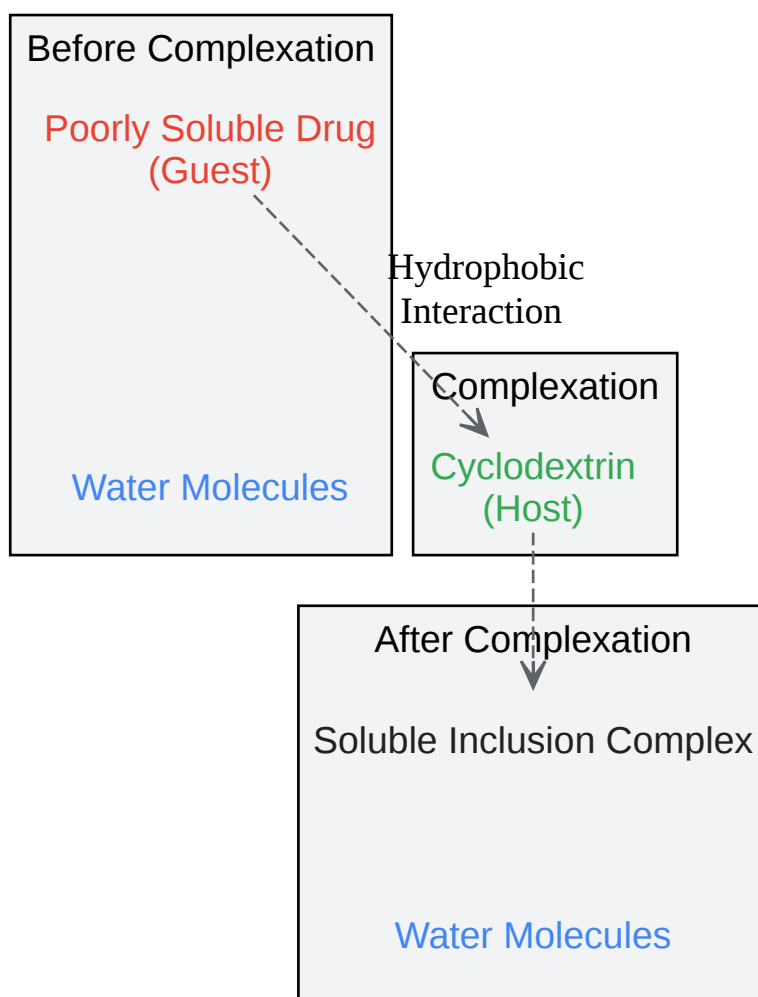
At neutral pH (around 7), a significant portion of the molecules will be in their neutral, un-ionized state. This uncharged form is less interactive with polar water molecules and prefers to remain in its stable crystal lattice, resulting in low solubility. To achieve dissolution, we must overcome the lattice energy of the solid and establish favorable interactions between the solute and the solvent.

Troubleshooting Guide: Step-by-Step Solubilization Strategies

This section provides a logical workflow for tackling solubility issues, from initial screening to advanced formulation.

Workflow for Solubility Enhancement





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- To cite this document: BenchChem. [overcoming solubility issues with 2-(4-pyridinyl)-4-pyrimidinamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586647#overcoming-solubility-issues-with-2-4-pyridinyl-4-pyrimidinamine]

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